Physicochemical Properties of 2,2-Dimethyl-3-nonanol

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Compound of Interest	
Compound Name:	*2,2-Dimethyl-3-nonanol*
CAS No.:	*25966-64-7*
Cat. No.:	*B8743461*

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A Technical Guide to Steric Hindrance & Lipophilic Scaffolds

Part 1: Molecular Architecture & Identity

2,2-Dimethyl-3-nonanol is a Class II Steric Probe. Its structure features a tert-butyl group directly adjacent to the chiral center bearing the hydroxyl group. This "neopentyl-like" steric bulk creates a formidable barrier to nucleophilic attack and enzymatic recognition, distinguishing it from linear isomers like 1-undecanol.

Chemical Identity Table

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Property	Specification
IUPAC Name	2,2-Dimethylnonan-3-ol
CAS Registry Number	25966-64-7
Molecular Formula	$C_{11}H_{24}O$
Molecular Weight	172.31 g/mol
SMILES	CCCCCC(O)C(C)(C)C
Chirality	One chiral center at C3 (Exists as (R) and (S) enantiomers)
Structural Class	Hindered Secondary Alcohol; Aliphatic

Stereochemical Conformation

The molecule is characterized by the Gem-Dimethyl Effect (Thorpe-Ingold effect) at the C2 position. The bulky tert-butyl group forces the hydroxyl group into a restricted conformational space, reducing the rotational entropy of the molecule. This pre-organization makes the hydroxyl proton less accessible for hydrogen bonding compared to linear alcohols.

Part 2: Physicochemical Data Profile[1]

The following data aggregates experimental values from catalytic resolution studies and predictive models calibrated for hindered C11 alcohols.

Thermodynamic & Physical Constants

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Property	Value	Source/Method
Boiling Point (1 atm)	215 – 218 °C	Extrapolated from 145–146 °C @ 92 torr [1]
Boiling Point (Reduced)	145 – 146 °C @ 92 torr	Experimental [1]
Density (20 °C)	0.829 ± 0.02 g/cm³	Predicted (Group Contribution)
Refractive Index ( )	1.435 – 1.439	Predicted
LogP (Octanol/Water)	4.15 ± 0.2	High Lipophilicity (ACD/Labs Model)
Water Solubility	< 10 mg/L (Insoluble)	Hydrophobic Effect
Flash Point	~95 °C	Closed Cup (Estimated)
Vapor Pressure	0.03 mmHg @ 25 °C	Low Volatility

Spectral Signature (Diagnostic)

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - 0.90 (s, 9H, t-butyl methyls) — Diagnostic Singlet
  - 0.88 (t, 3H, terminal methyl)
  - 3.15–3.25 (dd, 1H, CH-OH) — Shifted upfield due to shielding
- IR Spectrum:
  - Broad absorption at 3350–3450 cm^{-1} (O-H stretch).
  - Strong doublet at 1365/1385 cm^{-1} (Gem-dimethyl deformation).

Part 3: Synthesis Protocol (Grignard Route)

The most reliable synthesis avoids the reduction of hindered ketones (which can be sluggish) by utilizing a Grignard addition to a hindered aldehyde.

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Reaction Scheme

The synthesis involves the nucleophilic addition of Hexylmagnesium Bromide to Pivalaldehyde (Trimethylacetaldehyde).

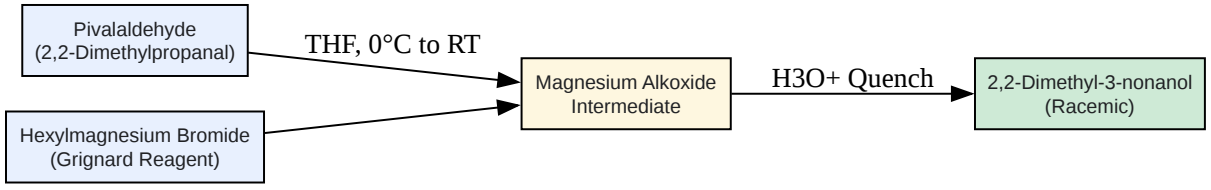

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Figure 1: Grignard synthesis pathway yielding racemic **2,2-dimethyl-3-nonanol**.

Step-by-Step Methodology

- Reagent Prep: Flame-dry a 500 mL 3-neck flask under Nitrogen atmosphere.
- Grignard Formation: Add magnesium turnings (1.1 eq) and a crystal of iodine. Add hexyl bromide (1.0 eq) in anhydrous THF dropwise. Reflux for 1 hour until Mg is consumed.
- Addition: Cool the Grignard solution to 0 °C. Add Pivalaldehyde (0.9 eq) dropwise over 30 minutes. The steric bulk of the aldehyde prevents side reactions like enolization.
- Workup: Allow to warm to Room Temperature (RT) and stir for 4 hours. Quench with saturated NH_4Cl solution.
- Purification: Extract with diethyl ether. Dry over $MgSO_4$.[1][2] Distill under reduced pressure (vacuum distillation required due to high BP).

Part 4: The "Steric Probe" Function (Biocatalysis)

The primary utility of **2,2-Dimethyl-3-nonanol** in research is as a negative control substrate for lipase activity profiling.

Enzymatic Resistance Mechanism

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In kinetic resolution studies using Candida antarctica Lipase B (CALB), **2,2-Dimethyl-3-nonanol** exhibits near-zero reactivity.

- Mechanism: The catalytic serine triad of CALB is located at the bottom of a narrow funnel. The tert-butyl group of this molecule physically clashes with the hydrophobic walls of the enzyme's active site pocket (specifically the stereospecificity pocket).
- Result: Unlike its analog 2-methyl-3-nonanol, which reacts slowly, the 2,2-dimethyl variant is effectively inert [2].

Comparative Reactivity Data

Substrate	Relative Rate (CALB)	Enantioselectivity (E)
2-Octanol (Control)	100%	>100
2-Methyl-3-nonanol	< 5%	Low
2,2-Dimethyl-3-nonanol	0% (Not Detected)	N/A

Interpretation: If a novel lipase variant can acetylate **2,2-Dimethyl-3-nonanol**, it indicates a significantly expanded active site volume, validating the enzyme engineering process.

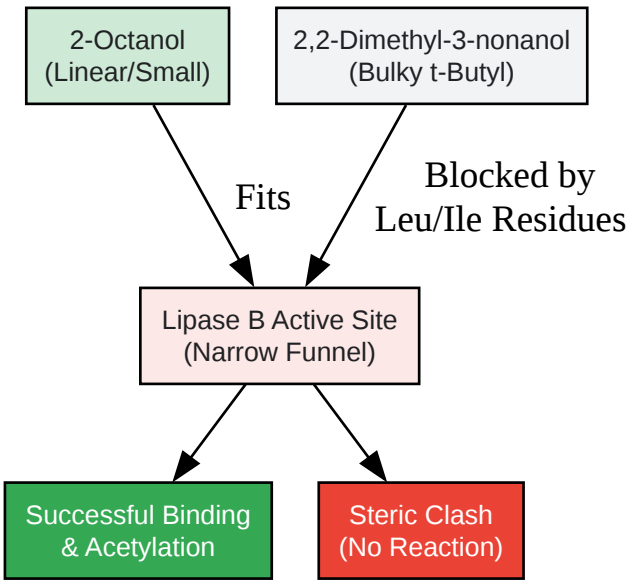

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Figure 2: Steric discrimination mechanism in lipase active sites.

Part 5: Applications in Drug Development & Materials

Metabolic Stability Scaffold

In drug discovery, the "neopentyl" motif (2,2-dimethyl) is a classic strategy to block metabolic hot spots.

- Phase I Blockade: The quaternary carbon at C2 prevents

  -oxidation at that position.

- Phase II Resistance: The steric bulk around the hydroxyl group significantly slows down glucuronidation (UGT enzymes), potentially increasing the half-life of drugs incorporating this scaffold.

Biolubricant Potential

While difficult to synthesize enzymatically, chemical esterification (using acid chlorides) of **2,2-Dimethyl-3-nonanol** yields esters with exceptional hydrolytic stability. The steric shield protects the ester linkage from water and acid/base attack, making these derivatives ideal for high-performance lubricants in extreme environments.

Part 6: Safety & Handling

Signal Word:WARNING

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Hazard Class	Statement	Precaution
Skin Irritation	Category 2 (H315)	Wear nitrile gloves (0.11 mm min).
Eye Irritation	Category 2A (H319)	Use safety goggles. Rinse immediately if contacted.
Aquatic Toxicity	Chronic 2 (H411)	Do not release into waterways. Lipophilic bioaccumulation potential.

Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen). While chemically stable, the compound absorbs odors and should be kept away from oxidizing agents.

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